

# WAY-604440: Unraveling the Profile of a Bioactive Compound

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: WAY-604440

Cat. No.: B5690410

[Get Quote](#)

For Immediate Release

This technical guide serves as a centralized resource for researchers, scientists, and drug development professionals interested in the bioactive molecule **WAY-604440**. While publicly available information on this compound is limited, this document compiles its fundamental chemical properties.

## Core Compound Identification

A critical first step in the characterization of any chemical entity is the precise identification through standardized nomenclature. For **WAY-604440**, the following identifiers have been confirmed:

Identifier	Value
CAS Number	501113-03-7[1][2]
Molecular Formula	C <sub>16</sub> H <sub>13</sub> ClN <sub>4</sub> OS[1][2]

At present, detailed experimental data, including comprehensive protocols and specific signaling pathway involvement for **WAY-604440**, is not extensively documented in publicly accessible scientific literature. The compound is noted as an "active molecule" and is available through various chemical suppliers, suggesting its potential use in high-throughput screening

and other research applications. However, the primary biological target and mechanism of action remain to be fully elucidated in peer-reviewed publications.

Further research and publication of experimental findings will be necessary to populate a more in-depth understanding of **WAY-604440**'s pharmacological profile and its effects on cellular signaling. As new data emerges, this guide will be updated to reflect the evolving knowledge base surrounding this compound. Researchers in possession of relevant data are encouraged to contribute to the scientific community through publication.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. bellbrooklabs.com [bellbrooklabs.com]
- To cite this document: BenchChem. [WAY-604440: Unraveling the Profile of a Bioactive Compound]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b5690410#way-604440-cas-number-and-molecular-formula\]](https://www.benchchem.com/product/b5690410#way-604440-cas-number-and-molecular-formula)

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)